

Unveiling the Purity of Commercially Available Palmitic Acid-d4: A Comparative Guide

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Compound of Interest

Compound Name: Palmitic acid-d4-2

Cat. No.: B1459829

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For researchers, scientists, and professionals in drug development, the isotopic and chemical purity of deuterated standards like Palmitic acid-d4 is paramount for accurate and reproducible experimental outcomes. This guide provides an objective comparison of commercially available Palmitic acid-d4, supported by a detailed experimental protocol for purity assessment and illustrative diagrams to clarify the workflow.

Commercial Offerings: A Side-by-Side Comparison

The quality of a deuterated standard is a critical factor in metabolic research, quantitative bioanalysis, and as an internal standard in mass spectrometry-based assays. Several reputable suppliers offer Palmitic acid-d4, each with its own specifications for purity. A summary of these offerings is presented below to aid in the selection of the most suitable product for your research needs.

Supplier	Product Name	Stated Isotopic Purity	Stated Chemical Purity	Analytical Method(s) Cited
Cambridge Isotope Laboratories, Inc.	Palmitic acid (7,7,8,8-D ₄ , 98%)	98%	Not explicitly stated, but implied to be high	Not explicitly stated on product page
Sigma-Aldrich	Palmitic acid-7,7,8,8-d ₄	≥98 atom % D	≥99% (CP)	Not explicitly stated on product page
MedChemExpress	Palmitic acid-d ₄	Not explicitly stated	Not explicitly stated	Not explicitly stated on product page
Santa Cruz Biotechnology	Palmitic Acid-d ₄	Not explicitly stated	Not explicitly stated	Not explicitly stated on product page
LGC Standards	Palmitic Acid-d ₄	Not explicitly stated	Not explicitly stated	Not explicitly stated on product page

Note: "CP" typically stands for Chemically Pure. The isotopic purity is a measure of the percentage of molecules that contain the desired number of deuterium atoms. It is crucial to consult the Certificate of Analysis (CoA) from the supplier for lot-specific purity data.

Key Experimental Protocol: Isotopic Purity Assessment by High-Resolution Mass Spectrometry (HRMS)

High-Resolution Mass Spectrometry (HRMS) is a powerful technique to determine the isotopic distribution of a deuterated compound.^[1] By analyzing the isotopic cluster of the molecule, the relative abundance of the desired deuterated species (d₄) versus the less-deuterated species (d₃, d₂, d₁) and the unlabeled compound (d₀) can be precisely quantified.^[1]

Objective: To determine the isotopic distribution of Palmitic acid-d4 using HRMS.

Instrumentation: A high-resolution mass spectrometer (e.g., Orbitrap or Q-TOF) coupled to a liquid chromatography (LC) system.

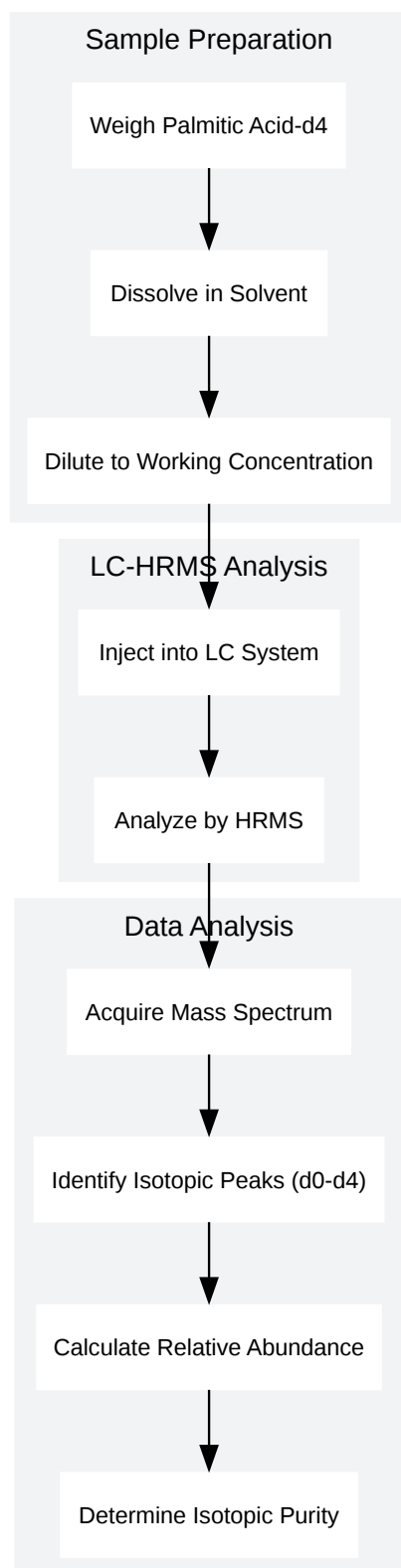
Methodology:

- Sample Preparation:
 - Prepare a stock solution of the commercial Palmitic acid-d4 in a suitable solvent (e.g., methanol or acetonitrile) to a concentration of 1 mg/mL.
 - Further dilute the stock solution to a final concentration of 1 µg/mL in the same solvent.
- Chromatographic Separation (Optional but Recommended):
 - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.7 µm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to ensure the elution and separation of Palmitic acid from any potential impurities.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometry Analysis:
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode.
 - Scan Mode: Full scan.
 - Mass Range: m/z 200-300 (to encompass the isotopic cluster of Palmitic acid-d4).
 - Resolution: Set to a high resolution (e.g., >60,000) to resolve the isotopic peaks.

- Data Analysis:
 - Identify the monoisotopic peak of the unlabeled Palmitic acid (d0, C₁₆H₃₂O₂; expected m/z ≈ 255.2324).
 - Identify the peaks corresponding to the d1, d2, d3, and the desired d4 species (C₁₆H₂₈D₄O₂; expected m/z ≈ 259.2575).
 - Calculate the relative abundance of each isotopic species by integrating the area under each peak.
 - The isotopic purity is reported as the percentage of the d4 species relative to the sum of all isotopic species (d0 to d4).

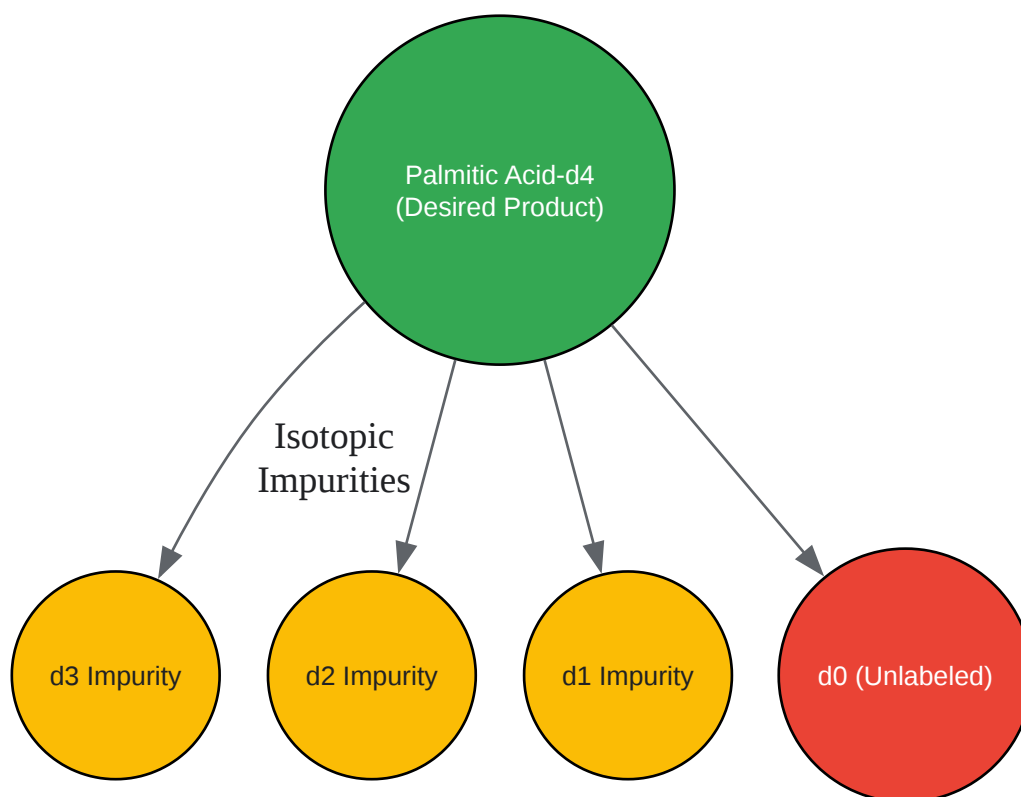
Visualizing the Workflow and Purity Concept

To further clarify the experimental process and the concept of isotopic purity, the following diagrams are provided.



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Caption: Experimental workflow for isotopic purity assessment of Palmitic acid-d4 by LC-HRMS.



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Caption: Conceptual relationship of Palmitic acid-d4 and its potential isotopic impurities.

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References

- 1. benchchem.com [benchchem.com]
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